

The Discovery and Isolation of Kojitriose: A Technical Guide

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Compound of Interest

Compound Name: *Kojitriose*
CAS No.: *74738-47-9*
Cat. No.: *B12349901*

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Abstract

Kojitriose, a trisaccharide composed of three glucose units linked by α -1,2 glycosidic bonds, is a member of the kojioligosaccharide family. While its initial discovery is not prominently documented in readily available scientific literature, its presence in traditional Japanese fermented foods made with *Aspergillus oryzae* (koji mold) has been known for some time. Modern interest in **kojitriose** is primarily driven by its potential as a prebiotic and its unique resistance to digestion by human enzymes. This technical guide provides a comprehensive overview of the available knowledge on the isolation, characterization, and biological significance of **kojitriose**, with a focus on experimental protocols and data.

Physicochemical Properties of Kojitriose

Quantitative data for **kojitriose** is summarized in the table below. Due to the limited availability of specific experimental values in the literature for certain properties, data for the closely related trisaccharide maltotriose is included for comparative purposes, and general expected characteristics for oligosaccharides are noted.

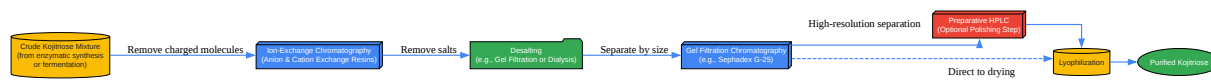
Property	Kojitriose	Maltotriose (for comparison)	Source
Molecular Formula	C ₁₈ H ₃₂ O ₁₆	C ₁₈ H ₃₂ O ₁₆	[1]
Molecular Weight	504.44 g/mol	504.44 g/mol	[1]
Appearance	White Powder	White crystalline powder	[1]
Melting Point	Data not available	132-135 °C	
Specific Optical Rotation ([α] _D)	Data not available	+136° (c=1, H ₂ O)	
¹ H-NMR Chemical Shifts (δ, ppm in D ₂ O)	Data not available	Anomeric protons typically δ 4.5-5.5	
¹³ C-NMR Chemical Shifts (δ, ppm in D ₂ O)	Data not available	Anomeric carbons typically δ 90-110	[2][3]

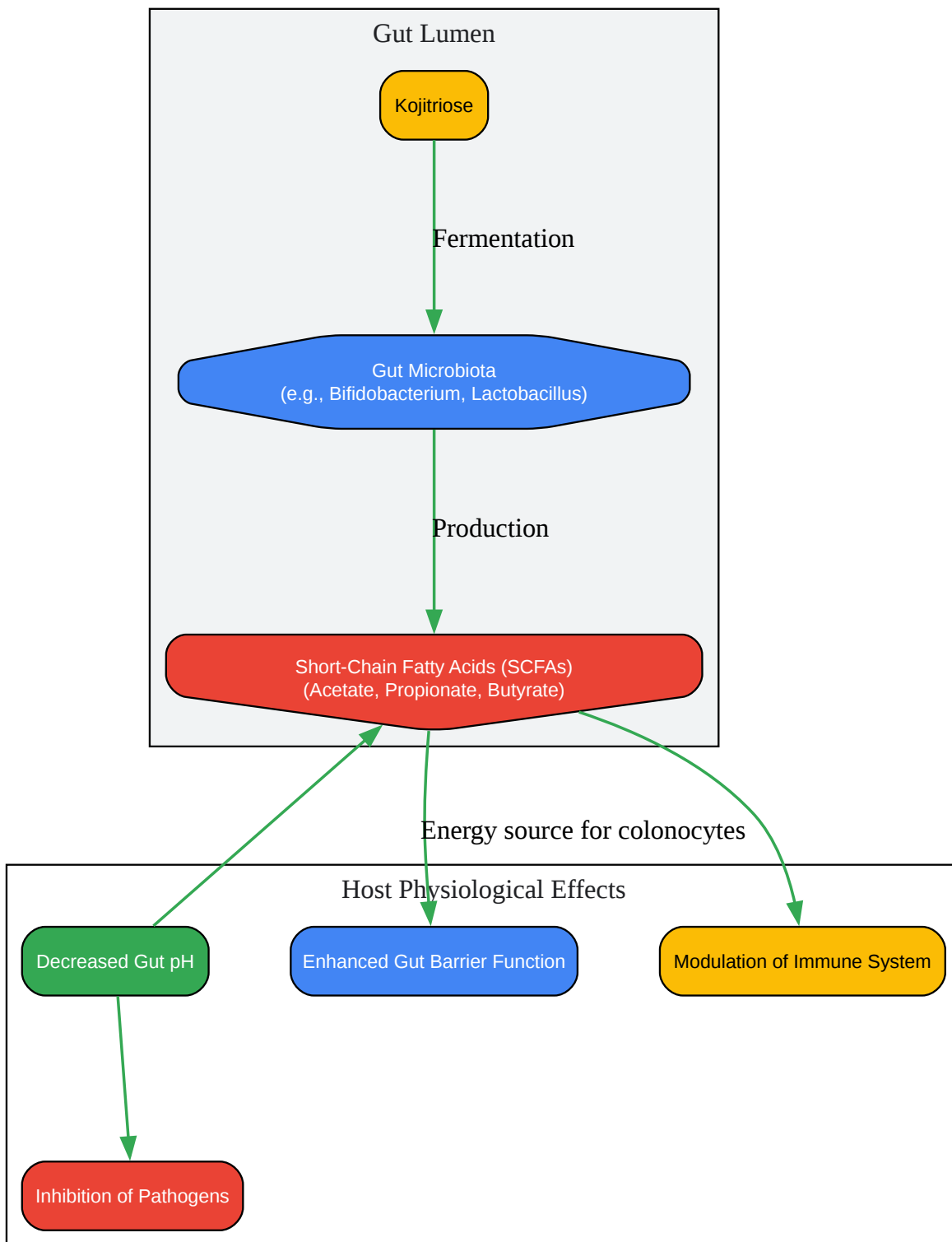
Experimental Protocols for Isolation and Purification

The isolation and purification of **kojitriose**, particularly from enzymatic synthesis mixtures or fermentation broths, typically involves a multi-step chromatographic process. The following protocols are synthesized from established methods for oligosaccharide purification.

General Workflow for Kojitriose Purification

The overall process involves initial separation based on charge to remove ionic impurities, followed by size-based separation to isolate the trisaccharide from other oligosaccharides and monosaccharides.





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References

- 1. Kojitriose | CymitQuimica [cymitquimica.com]
- 2. cigs.unimo.it [cigs.unimo.it]
- 3. Complete assignments of the (1)H and (13)C chemical shifts and J(H,H) coupling constants in NMR spectra of D-glucopyranose and all D-glucopyranosyl-D-glucopyranosides - PubMed [pubmed.ncbi.nlm.nih.gov]
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